

# An In-depth Technical Guide to 4-(2-Chloroethoxy)benzaldehyde

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## Compound of Interest

Compound Name: 4-(2-Chloroethoxy)benzaldehyde

Cat. No.: B1329871

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This technical guide provides a comprehensive overview of **4-(2-Chloroethoxy)benzaldehyde**, a valuable intermediate in organic synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry. It covers the compound's nomenclature, physicochemical properties, a detailed experimental protocol for its synthesis, and its key chemical reactions.

## Nomenclature

- IUPAC Name: **4-(2-Chloroethoxy)benzaldehyde**<sup>[1]</sup>
- Synonyms: This compound is also known by several other names, including p-(2-Chloroethoxy)benzaldehyde.<sup>[1]</sup>
- CAS Number: 54373-15-8<sup>[1]</sup>

## Physicochemical Properties

A summary of the key quantitative data for **4-(2-Chloroethoxy)benzaldehyde** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>9</sub> ClO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	184.62 g/mol	<a href="#">[1]</a>
Melting Point	25-30 °C	<a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	138-142 °C at 2 Torr	<a href="#">[3]</a> <a href="#">[4]</a>
Density	1.2246 g/cm <sup>3</sup> at 25 °C	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Off-white to light yellow solid	<a href="#">[3]</a> <a href="#">[4]</a>
InChI	InChI=1S/C9H9ClO2/c10-5-6-12-9-3-1-8(7-11)2-4-9/h1-4,7H,5-6H2	<a href="#">[1]</a> <a href="#">[4]</a>
InChIKey	HBHHMVNKQWECIS-UHFFFAOYSA-N	<a href="#">[1]</a>

## Experimental Protocol: Synthesis of 4-(2-Chloroethoxy)benzaldehyde

The following is a detailed methodology for the synthesis of **4-(2-Chloroethoxy)benzaldehyde**, adapted from procedures for analogous etherification reactions of phenols.

**Reaction:** The synthesis involves the Williamson ether synthesis, where the sodium salt of 4-hydroxybenzaldehyde reacts with 1-bromo-2-chloroethane.

**Materials:**

- 4-Hydroxybenzaldehyde
- Sodium hydroxide (NaOH)
- 1-Bromo-2-chloroethane
- Dimethylformamide (DMF)

- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride (brine) solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator

**Procedure:**

- Preparation of the Phenoxide: In a round-bottom flask equipped with a magnetic stirrer, dissolve 4-hydroxybenzaldehyde in DMF. Add one equivalent of powdered sodium hydroxide to the solution and stir the mixture at room temperature for 30 minutes to form the sodium phenoxide.
- Alkylation: To the resulting suspension, add 1.1 equivalents of 1-bromo-2-chloroethane dropwise.
- Reaction: Heat the reaction mixture to 80°C and maintain this temperature for 12 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and pour it into a separatory funnel containing water.
- Extraction: Extract the aqueous layer three times with diethyl ether.
- Washing: Combine the organic extracts and wash them sequentially with a saturated aqueous sodium bicarbonate solution and then with brine.

- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude product.
- Purification: Purify the crude **4-(2-Chloroethoxy)benzaldehyde** by column chromatography on silica gel or by distillation under reduced pressure.

## Chemical Reactions and Pathways

**4-(2-Chloroethoxy)benzaldehyde** is a versatile intermediate that can undergo a variety of chemical transformations. The aldehyde functional group and the chloroethoxy moiety are the primary sites of reactivity.

### Reactions of the Aldehyde Group

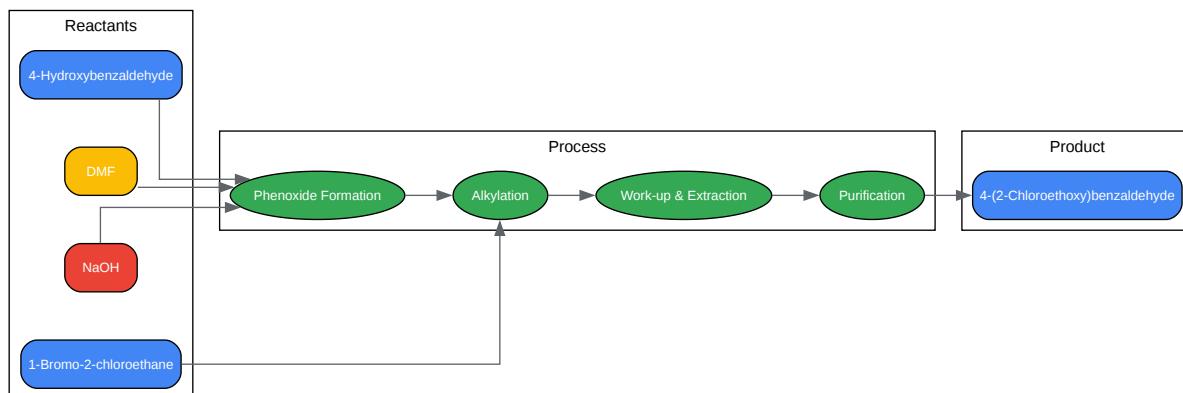
The aldehyde group can participate in several characteristic reactions:

- Oxidation: It can be oxidized to the corresponding carboxylic acid, 4-(2-chloroethoxy)benzoic acid.
- Reduction: Reduction of the aldehyde yields 4-(2-chloroethoxy)benzyl alcohol.
- Nucleophilic Addition: The carbonyl carbon is susceptible to nucleophilic attack, leading to the formation of cyanohydrins, acetals, and other addition products.
- Condensation Reactions: It can react with primary amines to form imines (Schiff bases) and with activated methylene compounds in aldol-type condensation reactions.

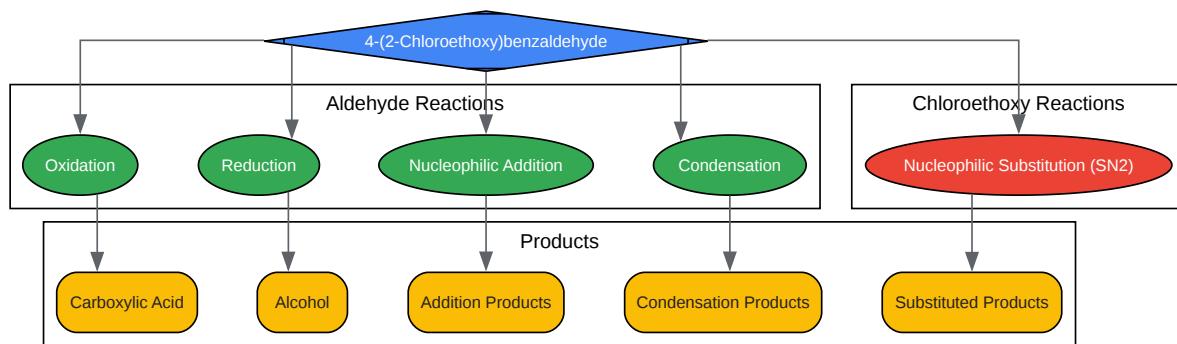
### Reactions of the Chloroethoxy Group

The terminal chlorine atom in the ethoxy chain can be displaced by various nucleophiles through a nucleophilic substitution (SN2) reaction. This allows for the introduction of a wide range of functional groups, making it a key building block for more complex molecules.

## Diagrams

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Caption: Synthetic workflow for **4-(2-Chloroethoxy)benzaldehyde**.

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Caption: Key reaction pathways of **4-(2-Chloroethoxy)benzaldehyde**.

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